

# An In-depth Technical Guide to the Reaction of Selenic Acid with Gold

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## Compound of Interest

Compound Name: Selenic acid

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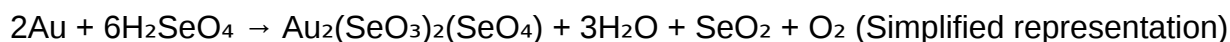
This technical guide provides a comprehensive overview of the chemical reaction between elemental gold and **selenic acid**. Historically recognized as one of the few single acids capable of dissolving gold, this reaction has been subject to renewed investigation, leading to a modern understanding of its products and mechanisms. This document details the reaction conditions, synthesis protocols, and product characterization, offering valuable insights for professionals in chemistry and materials science.

## Reaction Overview

Hot, concentrated **selenic acid** ( $\text{H}_2\text{SeO}_4$ ) reacts with gold (Au) to form a reddish-yellow solution.<sup>[1]</sup> For many years, the product of this reaction was believed to be gold(III) selenate,  $\text{Au}_2(\text{SeO}_4)_3$ .<sup>[2]</sup> However, more recent studies have identified the crystalline product as a mixed-valence gold selenite-selenate,  $\text{Au}_2(\text{SeO}_3)_2(\text{SeO}_4)$ .<sup>[3][4][5][6]</sup> This discovery indicates a more complex redox process than previously understood, where **selenic acid** acts as both a ligand source and an oxidizing agent, with some of it being reduced to selenium dioxide (which can then form selenites). The historically cited reaction is:



The formation of the selenite-selenate suggests a reaction closer to:



This guide will cover both the historical context and the current understanding of this fascinating reaction.

## Quantitative Data Summary

The dissolution of gold in **selenic acid** is highly dependent on the acid concentration and temperature. The following table summarizes the available quantitative data on the reaction conditions.

Selenic Acid Concentration (%)	Temperature (°C)	Reaction Time	Observations	Reference
98	154	13 hours	Complete dissolution of gold wire.	<a href="#">[2]</a> <a href="#">[8]</a>
98	130	3 days	Complete dissolution of gold wire.	<a href="#">[8]</a>
87	154	13 days	Complete dissolution of gold wire.	<a href="#">[2]</a> <a href="#">[8]</a>
87	130	>13 days	Incomplete dissolution.	<a href="#">[8]</a>
67	154	>26 days	No reaction observed.	<a href="#">[8]</a>
Concentrated	~230	-	Reaction begins.	<a href="#">[1]</a>
Concentrated	~300	-	Reaction proceeds readily.	<a href="#">[1]</a>
98	~150	>10 hours	Complete dissolution of gold wire.	<a href="#">[9]</a>

## Experimental Protocols

This section provides detailed methodologies for the synthesis of the gold-selenium compounds.

### Synthesis of Gold Selenite-Selenate ( $\text{Au}_2(\text{SeO}_3)_2(\text{SeO}_4)$ )

This protocol is based on modern structural characterization and is the recommended procedure for obtaining a well-defined crystalline product.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Materials:

- Elemental gold (powder or foil)
- Concentrated **selenic acid** ( $\text{H}_2\text{SeO}_4$ )
- Teflon-lined steel autoclave

Procedure:

- Place elemental gold into the Teflon liner of a steel autoclave.
- Add an excess of concentrated **selenic acid** to the liner.
- Seal the autoclave and heat it to a temperature between 150°C and 200°C.
- Maintain the temperature for a period of several days to allow for the complete reaction and crystallization.
- After the reaction period, cool the autoclave to room temperature slowly.
- Orange-yellow single crystals of  $\text{Au}_2(\text{SeO}_3)_2(\text{SeO}_4)$  will have formed.
- Carefully decant the excess **selenic acid**.
- Wash the crystals with a small amount of deionized water and dry them.

### Historical Preparation of "Gold(III) Selenate"

This protocol is based on earlier reports and is provided for historical context. The product of this synthesis is likely a mixture of the selenite-selenate described above.[\[1\]](#)[\[9\]](#)

#### Materials:

- Gold leaf or fine gold wire
- Concentrated **selenic acid** (98%)
- Quartz tube or other suitable reaction vessel

#### Procedure:

- Place the gold into the quartz tube.
- Add concentrated **selenic acid**.
- Heat the mixture to approximately 300°C. The reaction is noted to begin at around 230°C but proceeds more rapidly at higher temperatures.[\[1\]](#)
- Continue heating until the gold is completely dissolved, which will be indicated by the formation of a reddish-yellow solution.
- Cool the solution. Upon cooling, small yellow crystals may separate.
- To induce further precipitation, the concentrated solution can be diluted with water.
- Isolate the resulting yellow crystals by filtration, wash with a small amount of water, and dry.

## Product Characterization

The primary and well-characterized product of the reaction is gold selenite-selenate,  $\text{Au}_2(\text{SeO}_3)_2(\text{SeO}_4)$ .

#### Crystallographic Data:

- Crystal System: Orthorhombic
- Space Group:  $\text{Cmc}2_1$

- Unit Cell Parameters:  $a = 1689.1$  pm,  $b = 630.13$  pm,  $c = 832.7$  pm[3][4]

#### Thermal Stability:

- $\text{Au}_2(\text{SeO}_3)_2(\text{SeO}_4)$  is thermally stable up to approximately  $370^\circ\text{C}$ .
- Above this temperature, it undergoes a single-step decomposition to yield elemental gold.[3][4][5]

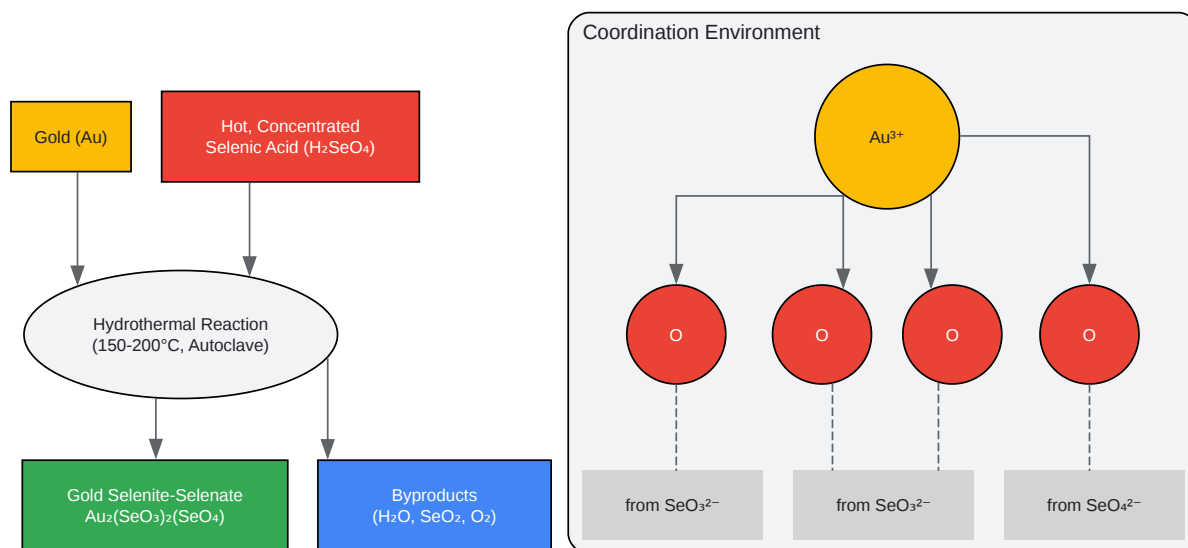
#### Spectroscopic Data:

- Infrared (IR) and Raman Spectroscopy: The spectra show characteristic bands for both selenite ( $\text{SeO}_3^{2-}$ ) and selenate ( $\text{SeO}_4^{2-}$ ) groups, confirming the mixed-anion nature of the compound.[3][4][5]
- Solid-State NMR Spectroscopy:  $^{77}\text{Se}$  NMR spectra reveal distinct signals corresponding to the different chemical environments of the selenium atoms in the selenite and selenate ions.[3][4][5]

## Diagrams

### Reaction Pathway and Product Structure

The following diagram illustrates the reaction of gold with **selenic acid** to form gold selenite-selenate and the coordination environment of the gold atom in the resulting crystal structure.

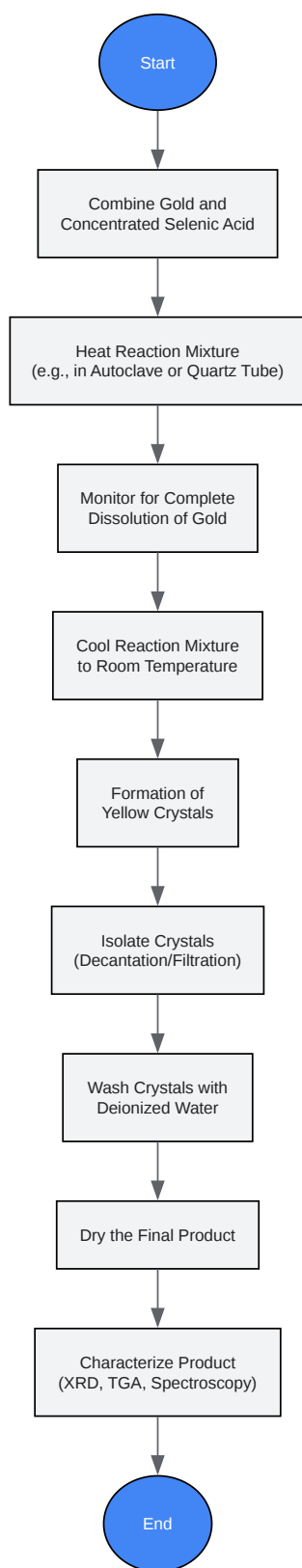


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Caption: Reaction pathway for the formation of gold selenite-selenate.

## Experimental Workflow

This diagram outlines the general experimental workflow for the reaction of gold with **selenic acid**.



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Caption: General experimental workflow for reacting gold with **selenic acid**.

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## References

- 1. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- 2. [repository.ukim.mk](https://repository.ukim.mk) [[repository.ukim.mk](https://repository.ukim.mk)]
- 3. Au<sub>2</sub>(SeO<sub>3</sub>)<sub>2</sub>(SeO<sub>4</sub>): synthesis and characterization of a new noncentrosymmetric selenite-selenate - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 4. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- 5. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 6. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- 7. Gold - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 8. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- 9. Gold(III) selenate. | 10294-32-3 [[chemicalbook.com](https://chemicalbook.com)]
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